

Application Notes and Protocol for the Quantification of Carbamazepine using Carbamazepine-d10

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Compound of Interest

Compound Name: Carbamazepine-d10

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Introduction

Carbamazepine is an anticonvulsant and mood-stabilizing drug primarily used in the treatment of epilepsy and neuropathic pain.[1] Therapeutic drug monitoring (TDM) of Carbamazepine is crucial due to its narrow therapeutic window (typically 4 to 12 µg/mL) and significant inter-individual variability in its metabolism.[2] This document provides a detailed protocol for the accurate and precise quantification of Carbamazepine in biological matrices, such as human plasma or serum, using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Carbamazepine-d10** as a stable isotope-labeled internal standard. The use of a deuterated internal standard like **Carbamazepine-d10** is advantageous for minimizing matrix effects and improving the accuracy of quantification in complex biological samples.[1]

Experimental Protocols

This section outlines the necessary reagents, equipment, and step-by-step procedures for sample preparation, LC-MS/MS analysis, and data processing.

Materials and Reagents

- Carbamazepine (analytical standard)

- **Carbamazepine-d10** (internal standard)[1]
- Methanol (HPLC or LC-MS grade)
- Acetonitrile (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Human plasma/serum (drug-free for calibration standards and quality controls)

Equipment

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem mass spectrometer with an electrospray ionization (ESI) source
- Analytical balance
- Vortex mixer
- Centrifuge
- Pipettes and tips
- Autosampler vials

Sample Preparation: Protein Precipitation

Protein precipitation is a rapid and effective method for extracting Carbamazepine from plasma or serum samples.[3][4]

- **Spiking of Internal Standard:** To 100 µL of plasma/serum sample, add a specific volume of **Carbamazepine-d10** working solution to achieve a final concentration of 100 ng/mL.

- Precipitation: Add 300 µL of cold acetonitrile (or methanol) to the sample.[\[3\]](#)[\[4\]](#)
- Vortexing: Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the samples at 10,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

The following are typical LC-MS/MS conditions. Optimization may be required based on the specific instrumentation used.

Liquid Chromatography (LC) Conditions

Parameter	Value
Column	C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile [4] [5]
Flow Rate	0.4 mL/min [6] [7]
Injection Volume	5 µL
Column Temperature	40°C
Gradient Elution	Start with 30% B, increase to 90% B over 3 minutes, hold for 1 minute, then return to initial conditions and equilibrate for 2 minutes.

Mass Spectrometry (MS) Conditions

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive[6][7][8]
Scan Type	Multiple Reaction Monitoring (MRM)[6][7][8]
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Gas	Nitrogen
Desolvation Temperature	350°C
MRM Transitions	See Table 1

Table 1: MRM Transitions for Carbamazepine and **Carbamazepine-d10**

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Carbamazepine	237.1	194.1[6][7][8]
Carbamazepine-d10	247.1	204.1[6][7][8]

Quantitative Data Summary

The following tables summarize typical quantitative performance data for the described method.

Table 2: Calibration Curve and Linearity

Parameter	Value
Linearity Range	5 - 2000 ng/mL[6][7][8]
Correlation Coefficient (r^2)	> 0.995[8]

Table 3: Precision and Accuracy

QC Level	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)
Low QC (15 ng/mL)	2.6 - 9.5[6][8]	4.0 - 9.6[6][8]	92.09 - 108.5[8]
Mid QC (150 ng/mL)	< 10	< 10	90 - 110
High QC (1500 ng/mL)	< 10	< 10	90 - 110

Table 4: Recovery and Matrix Effect

Parameter	Value
Extraction Recovery	> 87%[6][7][8]
Matrix Effect	Minimal due to the use of a stable isotope-labeled internal standard.

Table 5: Limits of Detection and Quantification

Parameter	Value
Limit of Detection (LOD)	< 0.1 µg/mL[3][9]
Lower Limit of Quantification (LLOQ)	5 ng/mL[6][7][8]

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the quantification of Carbamazepine using Carbamazepine-d10.



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Caption: Workflow for Carbamazepine quantification.

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